

Essential Safety and Operational Guide for Handling DLin-K-C3-DMA

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Compound of Interest

Compound Name: DLin-K-C3-DMA

Cat. No.: B11929195

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **DLin-K-C3-DMA**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound.

Hazard Identification and Classification

DLin-K-C3-DMA is classified with the following hazards:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.
- Acute aquatic toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

Due to the nature of **DLin-K-C3-DMA** and its use in nanoparticle formulations, a comprehensive approach to personal protective equipment is mandatory.

PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves	Double-gloving with nitrile or neoprene gloves is recommended.	Provides protection against splashes of DLin-K-C3-DMA and solvents like ethanol and DMSO. Nitrile gloves show excellent resistance to ethanol. For DMSO, neoprene gloves may offer longer breakthrough times than nitrile. ^{[1][2]} Gloves should be changed immediately upon contamination.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified.	Protects eyes from splashes of the chemical and solvents.
Respiratory Protection	Air-purifying respirator with N100, R100, or P100 filters	NIOSH-approved.	Recommended for handling nanoparticles, especially when the potential for aerosolization exists and exposure limits are unknown.
Body Protection	Laboratory coat	Standard lab coat.	Protects skin and clothing from contamination.

Quantitative Safety Data

Quantitative safety and physical property data for **DLin-K-C3-DMA** is not readily available. The following table includes data for a structurally similar compound, D-Lin-MC3-DMA, and general

recommendations for nanoparticles.

Parameter	Value/Recommendation	Source/Comment
Occupational Exposure Limit (OEL)	Not established for DLin-K-C3-DMA.	For the related compound D-Lin-MC3-DMA, no occupational exposure limit values are listed.[3] Handle as a potent compound and minimize exposure.
Boiling Point	670.2 ± 43.0 °C at 760 mmHg (for D-Lin-MC3-DMA)	Data for a similar lipid nanoparticle component.
Vapor Pressure	No data available.	
Density	0.886 ± 0.06 g/cm ³ (for D-Lin-MC3-DMA)	Data for a similar lipid nanoparticle component.
Solubility	Soluble in DMSO (100 mg/mL) and ethanol.	To enhance solubility, gentle heating to 37°C and ultrasonication may be used.

Experimental Protocols: Handling and Disposal Workflow

The following sections provide step-by-step guidance for the operational handling and disposal of **DLin-K-C3-DMA**.

Preparation and Handling

- **Work Area Preparation:** All handling of **DLin-K-C3-DMA**, especially in its pure form or when preparing stock solutions, should be conducted in a chemical fume hood to minimize inhalation exposure.
- **Donning PPE:** Before handling the compound, put on all required PPE as specified in the table above.
- **Stock Solution Preparation:**

- **DLin-K-C3-DMA** is often dissolved in an organic solvent such as ethanol or DMSO.
- Carefully weigh the required amount of **DLin-K-C3-DMA**.
- Slowly add the solvent to the lipid.
- If necessary, the solution can be gently heated (e.g., to 37°C) or sonicated to ensure complete dissolution.
- Lipid Nanoparticle (LNP) Formulation:
 - The ethanolic lipid mixture containing **DLin-K-C3-DMA** is typically mixed with an acidic aqueous solution containing the nucleic acids.
 - This process should be performed using a controlled method, such as microfluidic mixing, to ensure consistent nanoparticle formation.
- Post-Formulation Handling: After formulation, the LNP solution should be handled with the same precautions as the parent compound, as it contains the potentially hazardous lipid.

Spill Management

- Evacuate and Secure: In case of a spill, evacuate the immediate area.
- Utilize Spill Kit: Use a spill kit containing absorbent material suitable for chemical spills.
- Cleanup Procedure:
 - Wear appropriate PPE, including respiratory protection.
 - Cover the spill with absorbent material.
 - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent (e.g., ethanol), and dispose of all cleaning materials as hazardous waste.

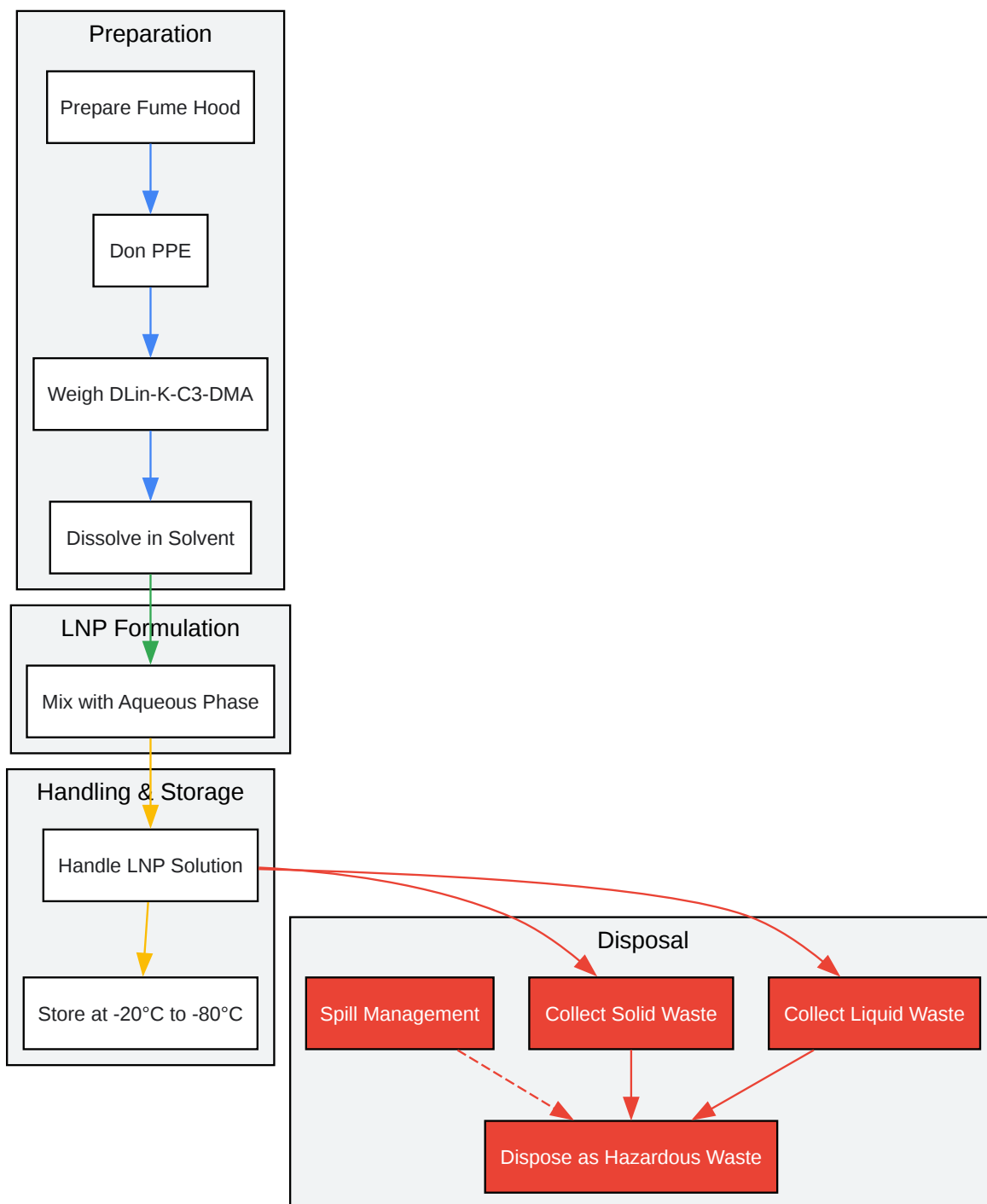
Disposal Plan

All waste containing **DLin-K-C3-DMA** or lipid nanoparticles formulated with it must be treated as hazardous waste.

- Waste Segregation:
 - Solid Waste: Contaminated consumables such as gloves, pipette tips, and empty vials should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Unused solutions and aqueous waste from the formulation process should be collected in a separate, sealed, and clearly labeled hazardous waste container. Avoid disposing of this material down the drain, as it is very toxic to aquatic life.
- Container Labeling: All waste containers must be labeled with "Hazardous Waste" and a description of the contents (e.g., "**DLin-K-C3-DMA** waste," "Ethanol/LNP waste").
- Disposal Request: Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. All nanoparticle waste should be managed as hazardous waste.

Workflow Visualization

The following diagram illustrates the key stages of the handling and disposal workflow for **DLin-K-C3-DMA**.



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Caption: Workflow for handling and disposal of **DLin-K-C3-DMA**.

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